

Navigating the Acquisition of Fenchone-d3: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Fenchone-d3*

Cat. No.: *B12365830*

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For researchers, scientists, and drug development professionals requiring **Fenchone-d3** for use as an internal standard in quantitative analytical assays, it is important to note that this deuterated analog is not readily available as a stock item from major chemical suppliers. This guide provides a comprehensive overview of the procurement process through custom synthesis, outlines its application in analytical methodologies, and presents a workflow for obtaining this critical analytical tool.

Procurement of Fenchone-d3 via Custom Synthesis

As **Fenchone-d3** is not a catalog product, researchers must engage with companies specializing in stable isotope labeling and custom synthesis. These services provide the expertise to synthesize, purify, and certify the deuterated compound to the required specifications.

Below is a summary of potential suppliers offering custom synthesis of isotopically labeled compounds. Researchers should contact these companies directly to discuss the feasibility, timeline, and cost of synthesizing **Fenchone-d3**.

Supplier	Service Highlights	Typical Deliverables
Cambridge Isotope Laboratories, Inc.	Extensive experience in synthesizing stable isotope-labeled compounds since 1981. Offers a dedicated custom synthesis team and a vast inventory of labeled starting materials.[1]	Certificate of Analysis (CoA) including chemical purity (GC, HPLC, LC-MS), isotopic enrichment (MS or NMR), and identity confirmation (NMR or IR).[1]
Charles River Laboratories	Provides flexible custom synthesis for stable isotopic labeling for use as internal standards in clinical and non-clinical studies. Offers GLP-compliant synthesis and comprehensive data packages to support regulatory submissions.[2]	Certificate of Analysis (CoA) with UPLC-MS purity, 1H-NMR (and other nuclei as required), and a measure of isotopic enrichment by Q-TOF LC-MS. [2]
Alfa Chemistry	Specializes in the custom synthesis of deuterated compounds for drug discovery and development, offering services for starting materials, intermediates, and final products. They utilize advanced isotope labeling techniques.[3]	High-quality compounds meeting client-specified purity, isotopic enrichment, and reproducibility standards.
Artis Standards	Focuses on the custom synthesis of pharmaceutical standards, including stable-isotope labeled compounds. Their team is skilled in complex, multi-step syntheses of commercially non-available research chemicals.	Products are accompanied by a comprehensive Certificate of Analysis.

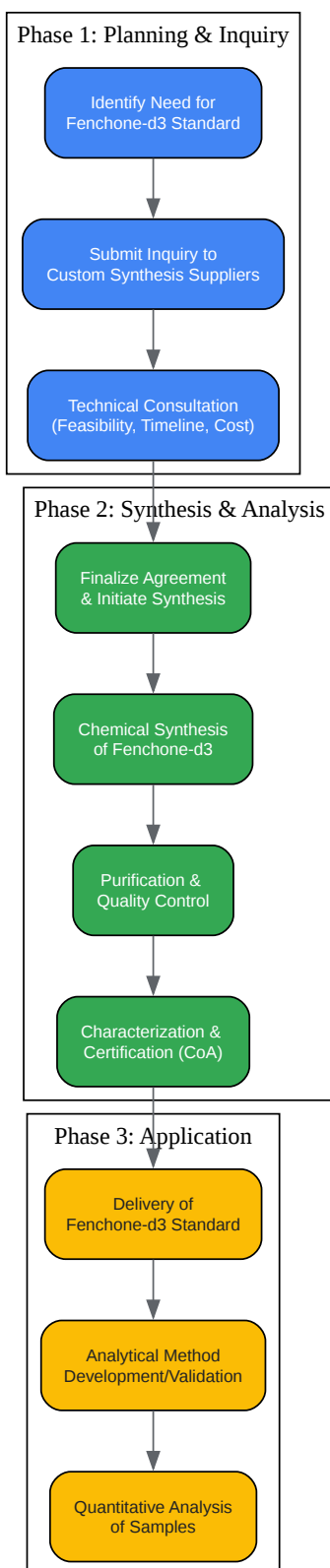
Atlanchim Pharma	Offers custom synthesis with site-specific and quantitative stable isotope labeling (D, ^{13}C , ^{15}N). Their services are applicable for use as analytical standards in quantification studies.	Labeled molecules are detectable by mass spectrometry and NMR, maintaining their physico-chemical properties.
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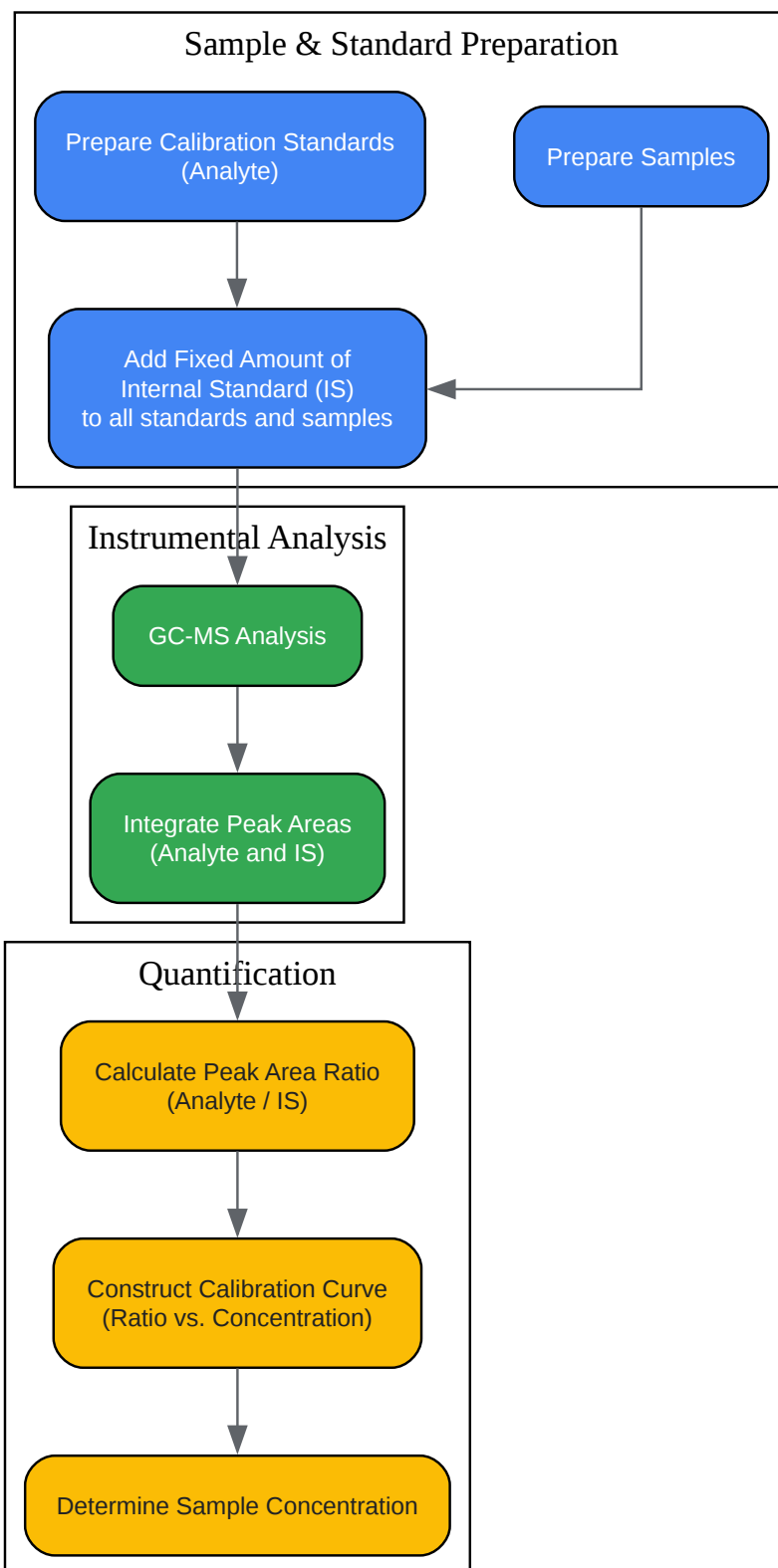
The Role of Fenchone-d3 in Analytical Chemistry

Deuterated compounds, such as **Fenchone-d3**, are invaluable as internal standards in quantitative analysis, particularly in chromatography-mass spectrometry (GC-MS) methods. The key advantages of using a stable isotope-labeled internal standard include:

- **Similar Chemical and Physical Properties:** **Fenchone-d3** will have nearly identical chromatographic retention times and ionization efficiencies to the non-labeled Fenchone.
- **Correction for Matrix Effects:** It effectively compensates for variations in sample preparation, extraction recovery, and instrument response.
- **Improved Accuracy and Precision:** By normalizing the analyte signal to the internal standard signal, the accuracy and precision of the quantification are significantly enhanced.

The workflow for procuring and utilizing a custom-synthesized **Fenchone-d3** analytical standard is depicted below.






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References

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